

An In-depth Technical Guide to the Chemical Structure and Properties of Isoelemicin

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Compound of Interest

Compound Name: Isoelemicin

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This technical guide provides a comprehensive overview of **isoelemicin**, a naturally occurring phenylpropanoid. The document details its chemical structure, physicochemical properties, and known biological activities, presenting data in a structured format for ease of reference and comparison.

Chemical Identity and Structure

Isoelemicin, systematically named 1,2,3-trimethoxy-5-[(E)-prop-1-enyl]benzene, is an organic compound classified as a phenylpropanoid.^{[1][2]} Its structure is characterized by a benzene ring substituted with three methoxy groups and a propenyl group.^[1] The "(E)" designation indicates a trans configuration of the double bond in the propenyl side chain.^[3] **Isoelemicin** is an isomer of elemicin, differing in the position of the double bond in the side chain.^[1]

The definitive chemical structure and key identifiers of **isoelemicin** are provided below:

- IUPAC Name: 1,2,3-trimethoxy-5-[(E)-prop-1-enyl]benzene^{[1][3]}
- Molecular Formula: C₁₂H₁₆O₃^{[3][4][5]}
- Molecular Weight: 208.25 g/mol ^{[3][5]}
- CAS Number: 5273-85-8^{[1][3]}

- Canonical SMILES: CC=CC1=CC(=C(C(=C1)OC)OC)OC[1]
- InChI Key: RRXOQHQQFJOQLQR-AATRIKPKSA-N[1]

Physicochemical and Spectroscopic Data

A summary of the key physicochemical and spectroscopic properties of **isoelemicin** is presented in the table below. This data is crucial for its detection, characterization, and application in experimental settings.

Property	Value	Reference(s)
Molecular Formula	C ₁₂ H ₁₆ O ₃	[3][4][5]
Molecular Weight	208.25 g/mol	[3][5]
Appearance	Oil	[1]
Boiling Point	306.00 to 307.00 °C at 760.00 mm Hg (estimated)	[4]
Flash Point	215.00 °F (102.20 °C) (estimated)	[4]
Vapor Pressure	0.001400 mmHg at 25.00 °C (estimated)	[4]
Water Solubility	155.4 mg/L at 25 °C (estimated)	[4]
logP (o/w)	2.810 (estimated)	[4]
¹³ C NMR Spectroscopy	Data available	[3]
Mass Spectrometry	GC-MS data available	[3]

Biological Activities and Potential Applications

Isoelemicin has been identified in various plant species, including *Perilla frutescens* and *Mitrephora maingayi*. [1][3] It has demonstrated a range of biological activities that are of interest to researchers in drug discovery and development.

- **Antimicrobial Properties:** Studies have indicated that **isoelemicin** possesses antibacterial and antifungal properties.^[1] It has shown activity against various bacterial strains, including *Staphylococcus aureus* and *Escherichia coli*, as well as antifungal activity against *Candida albicans* and *Aspergillus niger*.^[1]
- **Antioxidant Activity:** The compound has been investigated for its capacity to scavenge free radicals, suggesting potential as an antioxidant agent.^[1]
- **Psychoactive Effects:** Due to its structural similarity to other phenylpropanoids like myristicin, there is ongoing research into the potential psychoactive properties of **isoelemicin**, which may involve interactions with serotonin receptors.^[1]

Experimental Protocols

Detailed experimental protocols are essential for the replication and validation of scientific findings. Below is a representative methodology for the evaluation of the antimicrobial activity of **isoelemicin**.

Protocol: Determination of Minimum Inhibitory Concentration (MIC) via Broth Microdilution

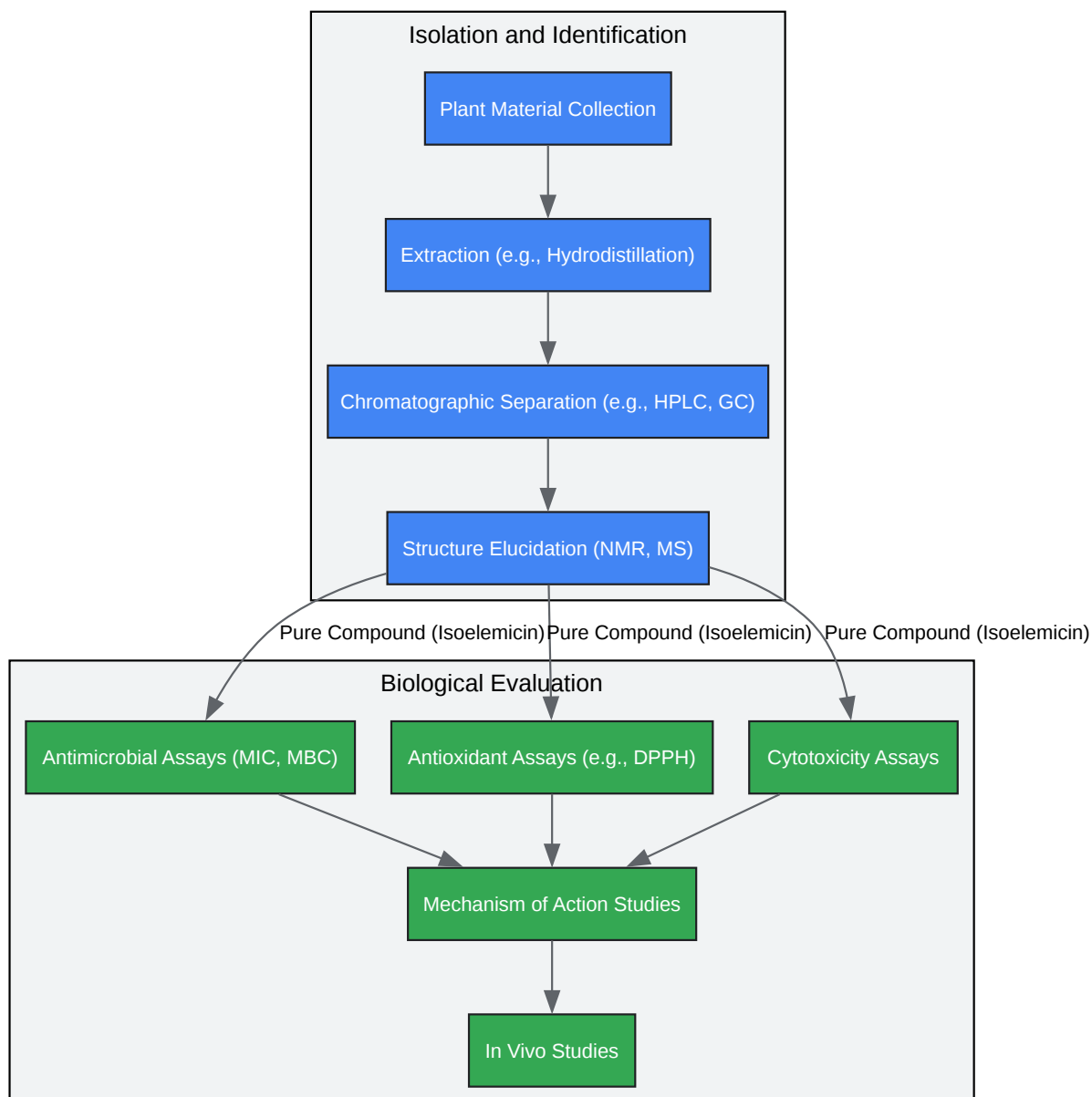
- **Preparation of **Isoelemicin** Stock Solution:** Prepare a stock solution of **isoelemicin** in a suitable solvent, such as dimethyl sulfoxide (DMSO), at a concentration of 10 mg/mL.
- **Preparation of Bacterial/Fungal Inoculum:** Culture the desired microbial strain (e.g., *E. coli*, *S. aureus*, *C. albicans*) in an appropriate broth medium until it reaches the mid-logarithmic phase of growth. Adjust the culture to a concentration of approximately 1.5×10^8 colony-forming units (CFU)/mL.^[6]
- **Serial Dilution:** In a 96-well microtiter plate, perform a serial two-fold dilution of the **isoelemicin** stock solution with the appropriate broth medium to achieve a range of concentrations.^[6]
- **Inoculation:** Add the prepared microbial inoculum to each well of the microtiter plate.^[6] Include positive controls (broth with inoculum, no **isoelemicin**) and negative controls (broth only).
- **Incubation:** Incubate the plate at 37°C for 24 hours.^[6]

- Determination of MIC: The MIC is determined as the lowest concentration of **isoelemicin** at which no visible growth (turbidity) of the microorganism is observed.[6]

Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for the isolation and biological evaluation of a natural product like **isoelemicin**.

Workflow for Natural Product Bioactivity Screening

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Caption: A generalized workflow for the isolation, identification, and biological screening of **isoelemicin**.

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